

# An In-depth Technical Guide to Dimethoxy di-p-cresol

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## Compound of Interest

Compound Name: *Dimethoxy di-p-cresol*

Cat. No.: *B089365*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethoxy di-p-cresol**, a biphenolic compound with applications in various scientific and industrial fields. The document details its chemical and physical properties, synthesis, analytical characterization, and biological activities, with a focus on its antioxidant potential.

## Chemical and Physical Properties

**Dimethoxy di-p-cresol**, with the CAS Number 13990-86-8, is a dimeric derivative of p-cresol. [1][2][3][4][5] Its chemical structure features two methoxy and two hydroxyl groups attached to a biphenyl backbone, which contributes to its chemical reactivity and biological activity.

Table 1: Chemical and Physical Properties of **Dimethoxy di-p-cresol**

Property	Value	Source(s)
CAS Number	13990-86-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>16</sub> H <sub>18</sub> O <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	274.31 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	2,2'-Dihydroxy-3,3'-dimethoxy-5,5'-dimethylbiphenyl; 3,3'-Dimethoxy-5,5'-dimethylbiphenyl-2,2'-diol	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.181 g/cm <sup>3</sup>	<a href="#">[2]</a>
Boiling Point	383.9 °C at 760 mmHg	<a href="#">[2]</a>
Flash Point	186 °C	<a href="#">[2]</a>
Appearance	White to off-white crystalline powder	<a href="#">[2]</a>

## Synthesis and Manufacturing

**Dimethoxy di-p-cresol** is typically synthesized via the oxidative coupling of p-cresol derivatives.[\[1\]](#) This method involves the oxidation of the phenolic substrate to generate reactive intermediates that subsequently couple to form the dimeric biphenyl structure.[\[1\]](#) While specific industrial synthesis protocols are proprietary, a general laboratory-scale synthesis can be extrapolated from literature on related compounds.

### Experimental Protocol: Synthesis of a p-Cresol Dimer (Illustrative)

This protocol is based on the synthesis of related p-cresol and p-methoxyphenol dimers and serves as an illustrative example.[\[6\]](#)[\[7\]](#)

#### Materials:

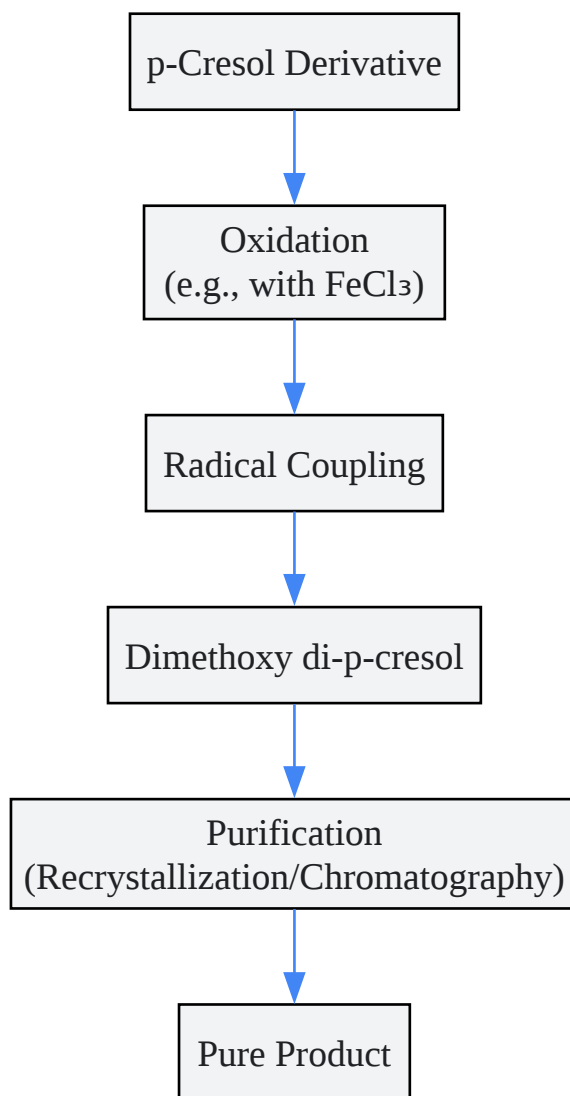
- p-Cresol derivative (e.g., 4-methyl-2-methoxyphenol)
- Oxidizing agent (e.g., ferric chloride, potassium ferricyanide)

- Solvent (e.g., methanol, water)
- Acid for quenching (e.g., hydrochloric acid)
- Organic solvent for extraction (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

#### Procedure:

- Dissolve the p-cresol derivative in the chosen solvent in a reaction flask.
- Slowly add the oxidizing agent to the solution while stirring at room temperature.
- Continue stirring for several hours to allow the reaction to proceed to completion. The progress can be monitored by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding a dilute acid solution.
- Extract the product into an organic solvent.
- Wash the organic layer with brine, dry it over an anhydrous drying agent, and filter.
- Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield the pure **Dimethoxy di-p-cresol**.

#### Logical Workflow for Synthesis



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A logical workflow for the synthesis of **Dimethoxy di-p-cresol**.

## Analytical Characterization

The structure of **Dimethoxy di-p-cresol** can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to identify the chemical environment of the hydrogen and carbon atoms in the molecule, confirming the presence of methoxy, hydroxyl, methyl, and aromatic groups.<sup>[1]</sup>

- Ultraviolet-Visible (UV-Vis) Spectroscopy: This technique provides information about the electronic transitions within the substituted biphenyl system, which acts as the chromophore. [\[1\]](#)

Table 2: Illustrative Spectroscopic Data

Technique	Key Observations
$^1\text{H}$ NMR	Signals corresponding to aromatic protons, methoxy protons, methyl protons, and hydroxyl protons.
$^{13}\text{C}$ NMR	Resonances for all unique carbon atoms, including aromatic carbons, methoxy carbon, and methyl carbon.
UV-Vis	Absorption maxima characteristic of the substituted biphenyl chromophore.

## Biological Activity and Applications

**Dimethoxy di-p-cresol** and its related dimeric structures exhibit significant biological activities, primarily as antioxidants. This property is relevant for applications in the pharmaceutical, cosmetic, and food industries.

### Antioxidant Activity

The antioxidant property of **Dimethoxy di-p-cresol** stems from its ability to act as a radical scavenger.[\[1\]](#) The phenolic hydroxyl groups can donate a hydrogen atom to neutralize free radicals, thus preventing oxidative damage. Studies on related p-cresol and p-methoxyphenol dimers have shown that dimerization can enhance radical-scavenging activity compared to their monomeric precursors.[\[6\]](#)[\[7\]](#)

### Experimental Protocol: Determination of Antioxidant Activity (Induction Period Method)

This protocol is based on the methodology used to assess the radical-scavenging activity of related phenolic dimers.[\[6\]](#)[\[7\]](#)

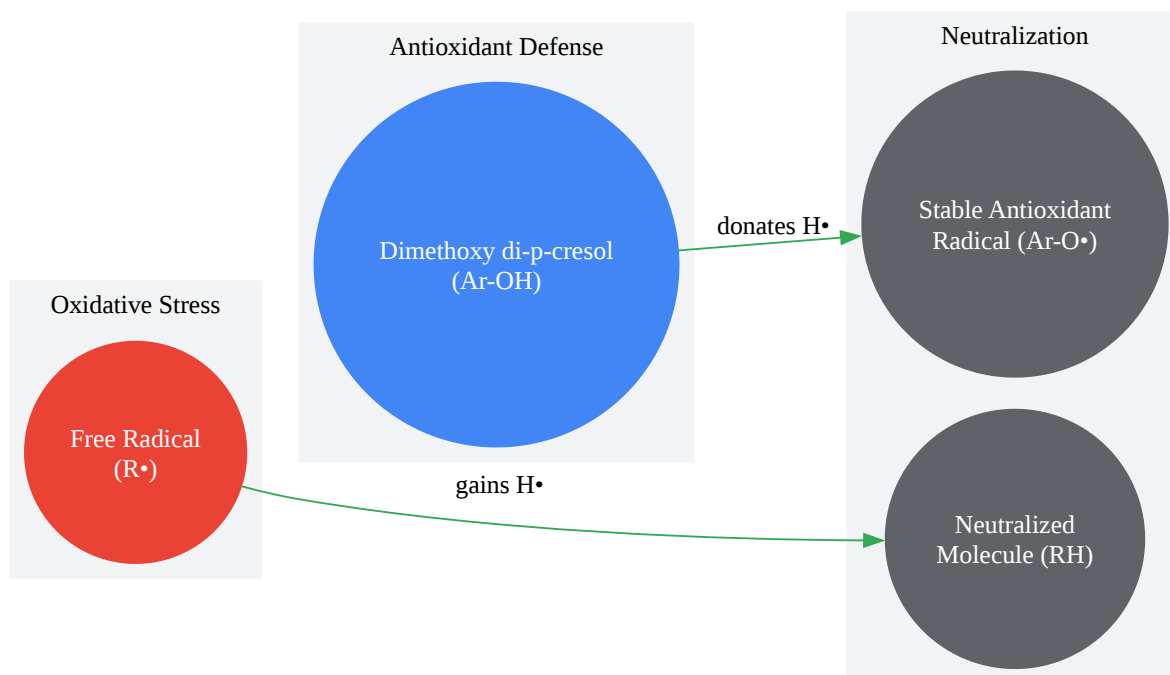
#### Materials:

- Methyl methacrylate (MMA) as the monomer
- Azobisisobutyronitrile (AIBN) or Benzoyl peroxide (BPO) as the radical initiator
- **Dimethoxy di-p-cresol** (as the antioxidant)
- Dilatometer or a similar instrument to measure polymerization rate

#### Procedure:

- Prepare a solution of MMA and the radical initiator.
- Add a known concentration of **Dimethoxy di-p-cresol** to the solution.
- Initiate polymerization by heating the mixture (e.g., at 70 °C).
- Monitor the rate of polymerization. The presence of the antioxidant will induce a time lag (induction period) before polymerization begins.
- The length of the induction period is proportional to the radical-scavenging activity of the antioxidant.

#### Mechanism of Antioxidant Action (Radical Scavenging)



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Radical scavenging mechanism of a phenolic antioxidant.

#### Cytotoxicity and Anti-inflammatory Activity

Studies on dimers of p-cresol and p-methoxyphenol have investigated their cytotoxicity and anti-inflammatory potential.[6][7][8] Dimerization has been shown to influence these biological activities. For instance, the cytotoxicity of p-cresol and p-methoxyphenol dimers was found to be greater than their parent monomers but less than the conventional antioxidant BHA.[6][7] Furthermore, these dimers, unlike their monomers, showed inhibitory effects on lipopolysaccharide (LPS)-stimulated cyclooxygenase-2 (COX-2) expression, indicating potential anti-inflammatory properties.[6][8]

Table 3: Summary of Biological Activity Data for Related Dimers

Biological Activity	Compound	Result	Source(s)
Radical Scavenging	p-cresol dimer (2a)	Stoichiometric factor (n) = 3	[6][7]
p-methoxyphenol dimer (2b)	Stoichiometric factor (n) = 2.8	[6][7]	
Cytotoxicity (ID <sub>50</sub> )	p-cresol dimer (2a)	Lower than BHA, higher than monomer	[6][7]
p-methoxyphenol dimer (2b)	Lower than BHA, higher than monomer	[6][7]	
Anti-inflammatory	p-cresol dimer & p- methoxyphenol dimer	Inhibition of LPS- stimulated COX-2 expression	[6][8]

## Other Applications

**Dimethoxy di-p-cresol** is utilized as an intermediate in organic synthesis and the pharmaceutical industry. It also serves as a raw material for the production of various chemicals, including pesticides, surfactants, and polymer monomers.[2] In the cosmetics industry, it is used for its antioxidant and skin-conditioning properties.

## Safety and Handling

**Dimethoxy di-p-cresol** is intended for research and industrial use only and is not for human or veterinary use.[1] Standard laboratory safety precautions should be followed when handling this chemical, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area, protected from light.[2]

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